

# 4-(Trifluoromethyl)-L-phenylalanine chemical properties

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## Compound of Interest

Compound Name: 4-(Trifluoromethyl)-L-phenylalanine

Cat. No.: B043868

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An In-depth Technical Guide to 4-(Trifluoromethyl)-L-phenylalanine

## Introduction

**4-(Trifluoromethyl)-L-phenylalanine** is a synthetic amino acid derivative of L-phenylalanine, characterized by the substitution of a hydrogen atom with a trifluoromethyl group at the para position of the phenyl ring. This modification imparts unique chemical and biological properties, making it a compound of significant interest in pharmaceutical research, peptide synthesis, and metabolic studies. The trifluoromethyl group enhances the compound's stability and reactivity, offering a valuable tool for developing novel therapeutics and biochemical probes.<sup>[1]</sup> This guide provides a comprehensive overview of the chemical properties, experimental protocols, and biological activities of **4-(Trifluoromethyl)-L-phenylalanine**.

## Chemical and Physical Properties

**4-(Trifluoromethyl)-L-phenylalanine** is a white to off-white crystalline powder.<sup>[2][3]</sup> Key chemical and physical properties are summarized in the tables below.

Table 1: General Chemical Properties

Property	Value	Reference
IUPAC Name	(2S)-2-amino-3-[4-(trifluoromethyl)phenyl]propanoic acid	[4]
Synonyms	(S)-2-Amino-3-[4-(trifluoromethyl)phenyl]propionic acid, L-4-TRIFLUOROMETHYLPHE, p-trifluoromethylphenylalanine	[4][5][6]
CAS Number	114926-38-4	[4][5]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> F <sub>3</sub> NO <sub>2</sub>	[4][5]
Molecular Weight	233.19 g/mol	[4][5]
Purity	≥98%	[5]

Table 2: Physical and Spectroscopic Properties

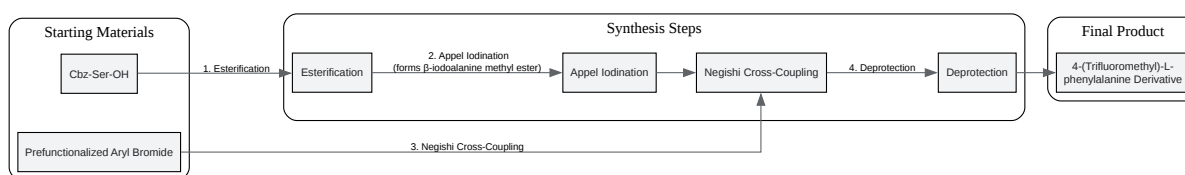
Property	Value	Reference
Physical Form	White to light-yellow powder or crystals	[3]
Solubility	No specific data available in the provided search results.	
Melting Point	No specific data available in the provided search results.	[2][7]
Storage Temperature	2°C - 8°C	[8]
InChI Key	CRFFPDBJLGAGQL-QMMMGPBSA-N	[3][4]
SMILES	C1=CC(=CC=C1C--INVALID-LINK--N)C(F)(F)F	[4]

## Experimental Protocols

### Synthesis of 4-(Trifluoromethyl)-L-phenylalanine Derivatives

A common method for synthesizing phenylalanine derivatives is through a Negishi cross-coupling reaction. The following protocol is a general representation based on the synthesis of similar phenylalanine analogues.<sup>[9][10]</sup>

#### Workflow for the Synthesis of Phenylalanine Derivatives



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Caption: General synthesis workflow for phenylalanine derivatives.

#### Methodology:

- Esterification: The synthesis can begin with the esterification of a protected serine, such as Cbz-Ser-OH.<sup>[9]</sup>
- Appel Iodination: The resulting ester undergoes an Appel iodination to produce the corresponding  $\beta$ -iodoalanine methyl ester.<sup>[9]</sup>
- Negishi Cross-Coupling: A key step involves the Negishi cross-coupling of a prefunctionalized aryl bromide (in this case, a bromide with a trifluoromethyl group) with the  $\beta$ -iodoalanine derivative.<sup>[9][10]</sup>

- Deprotection: The final step involves the removal of protecting groups to yield the desired **4-(Trifluoromethyl)-L-phenylalanine** derivative.

## Peptide Synthesis

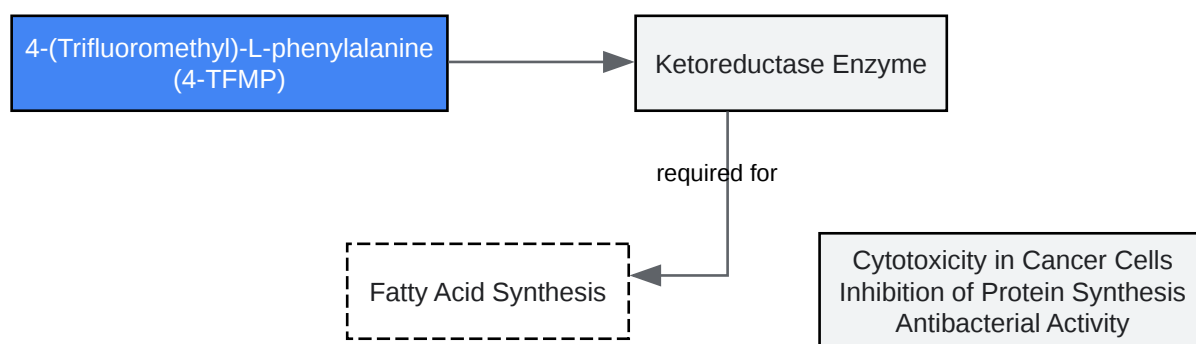
**4-(Trifluoromethyl)-L-phenylalanine** can be incorporated into peptide chains using standard solid-phase peptide synthesis (SPPS) or solution-phase methods.[11] The Fmoc (fluorenylmethoxycarbonyl) protecting group is commonly used for the selective protection of the amino group during synthesis.[12]

## Biological Activity and Mechanism of Action

### Acyltransferase Inhibition

**4-(Trifluoromethyl)-L-phenylalanine** has been identified as an acyltransferase inhibitor.[8] It acts by preventing the formation of fatty acids through the inhibition of the ketoreductase enzyme.[8] This inhibitory action has been shown to induce a cytotoxic effect on cancer cells and inhibit protein synthesis in myeloid leukemia cells.[8] It also exhibits antibacterial activity against organisms such as *Salmonella enterica* and *Mycobacterium tuberculosis*. [8]

#### Inhibitory Action of **4-(Trifluoromethyl)-L-phenylalanine**



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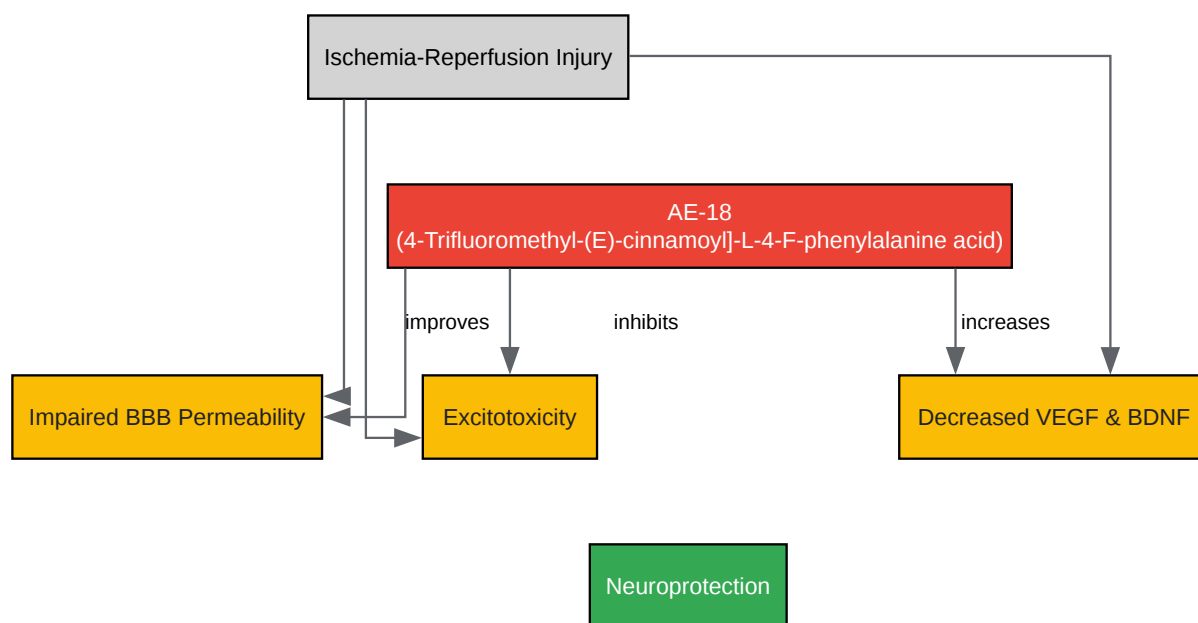
Caption: Inhibition of fatty acid synthesis by 4-TFMP.

## Neuroprotective Effects of a Derivative

A derivative, 4-Trifluoromethyl-(E)-cinnamoyl]-L-4-F-phenylalanine acid (AE-18), has demonstrated preventive and therapeutic effects in a model of focal cerebral ischemia-

reperfusion injury.[13] Its mechanism of action involves the inhibition of excitotoxicity and the improvement of Blood-Brain Barrier (BBB) permeability, as well as enhancing the levels of Vascular Endothelial Growth Factor (VEGF) and Brain-Derived Neurotrophic Factor (BDNF). [13]

#### Signaling Pathway of a **4-(Trifluoromethyl)-L-phenylalanine** Derivative



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Caption: Neuroprotective mechanism of a derivative of **4-(Trifluoromethyl)-L-phenylalanine**.

## Safety and Handling

**4-(Trifluoromethyl)-L-phenylalanine** is classified as an irritant.[4] It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][4] [14]

Table 3: Hazard Information

Hazard Statement	Description	Reference
H315	Causes skin irritation	<a href="#">[4]</a> <a href="#">[14]</a>
H319	Causes serious eye irritation	<a href="#">[4]</a> <a href="#">[14]</a>
H335	May cause respiratory irritation	<a href="#">[4]</a> <a href="#">[14]</a>

#### Handling Precautions:

- Engineering Controls: Use in a well-ventilated area.[\[2\]](#)[\[14\]](#) Emergency eye wash fountains and safety showers should be readily available.[\[14\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[7\]](#)[\[14\]](#)
  - Skin Protection: Wear suitable protective clothing and gloves.[\[7\]](#)[\[14\]](#)
  - Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[\[2\]](#)[\[14\]](#)
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling.[\[2\]](#)[\[14\]](#)

#### First Aid Measures:

- Inhalation: Remove the person to fresh air. Seek medical attention if breathing difficulties occur.[\[7\]](#)[\[14\]](#)
- Skin Contact: Wash the affected area with plenty of soap and water.[\[7\]](#)[\[14\]](#)
- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, including under the eyelids.[\[7\]](#)[\[14\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward.[\[7\]](#)

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